

Application Notes & Protocols: In Vivo Efficacy of Ceftriaxone in Mouse Infection Models

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Compound of Interest

Compound Name: Antibacterial agent 212

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Introduction

These application notes provide a comprehensive overview of the in vivo efficacy of Ceftriaxone, a third-generation cephalosporin antibiotic, in various mouse infection models. The data and protocols summarized herein are intended for researchers, scientists, and drug development professionals engaged in preclinical antibacterial research. Ceftriaxone serves as a well-documented reference compound for evaluating the in vivo potency of novel antibacterial agents. The following sections detail its efficacy against key Gram-negative and Gram-positive pathogens, pharmacokinetic properties in mice, and standardized protocols for reproducing these experiments.

Data Presentation: Efficacy of Ceftriaxone

The in vivo efficacy of Ceftriaxone has been demonstrated across multiple murine infection models. Key quantitative data from these studies are summarized below for comparative analysis.

Table 1: Efficacy of Ceftriaxone in a Streptococcus pneumoniae Pneumonia Mouse Model

Mouse Strain	S. pneumoniae Strain	Ceftriaxone (CRO) Dose	Administration Route	Key Efficacy Outcome(s)	Reference
Leukopenic Swiss	Penicillin-susceptible (Ps)	5 mg/kg (twice daily for 3 days)	Subcutaneous (SC)	87% survival rate.	[1]
Leukopenic Swiss	Penicillin-resistant (Pr)	50 mg/kg (twice daily for 3 days)	Subcutaneous (SC)	75% survival rate; 2.7-log unit reduction in lung CFU in 24h after a single 50 mg/kg dose.	[1]
Leukopenic	P40422 (Cephalosporin-resistant)	100 or 200 mg/kg (every 12h)	Not Specified	>80% cumulative survival rate. 1.8-log unit reduction in lung CFU over 24h with a single 100 mg/kg dose.	[2]
BALB/c	Multidrug-resistant	50 mg/kg (single dose)	Intravenous (IV)	Significant bacterial clearance and downregulation of inflammatory markers (pneumolysin, autolysin).	[3]

Not Specified	Isolate with MIC of 1 mg/L	Human- simulated 2g once-daily regimen	Not Specified	-5.14 ± 0.19 $\Delta\log_{10}$ CFU/lungs.	[4] [5]
Not Specified	Isolate with MIC of 2 mg/L	Human- simulated 2g once-daily regimen	Not Specified	-3.41 ± 0.31 $\Delta\log_{10}$ CFU/lungs.	[4] [5]

Table 2: Efficacy of Ceftriaxone in a *Neisseria gonorrhoeae* Genital Tract Infection Model

Mouse Strain	N. gonorrhoeae Strain	Ceftriaxone (CRO) Dose	Administration Route	Key Efficacy Outcome(s)	Reference
Not Specified	ESC-susceptible (FA1090)	5 mg/kg (single dose)	Intraperitoneal (IP)	100% clearance of bacteria within 48 hours. Estimated time free drug is above MIC (fT>MIC) of 24h.	[6] [7]
Not Specified	ESC-resistant (H041)	120 mg/kg (single dose)	Intraperitoneal (IP)	Ineffective as a single dose.	[6] [7] [8]
Not Specified	ESC-resistant (H041)	120 mg/kg (fractionated: TID, q8h)	Intraperitoneal (IP)	90% clearance of infection. Estimated fT>MIC of ~23h.	[7] [8]

Table 3: Efficacy of Ceftriaxone in Other Mouse Infection Models

Infection Model	Pathogen(s)	Ceftriaxone (CRO) Dose	Administration Route	Key Efficacy Outcome(s)	Reference
Aerosol Inhalation	Klebsiella pneumoniae 82	3-5 mg/kg (delivered dose)	Aerosol Inhalation	High survival rate (specific % not detailed).	[9]
Intestinal Colonization	ESBL-producing K. pneumoniae	Daily dose based on human adults	Subcutaneous (SC)	Promoted persistent overgrowth of both tested strains compared to saline controls.	[10]
Subcutaneous Abscess	Escherichia coli & Bacteroides fragilis	Not Specified	Not Specified	Impressive activity against E. coli but poor in vivo activity against B. fragilis.	[11]
Peritonitis	Escherichia coli	Not Specified	Not Specified	Activity correlated with pretreatment bacterial growth rate; more effective during rapid growth.	[12]

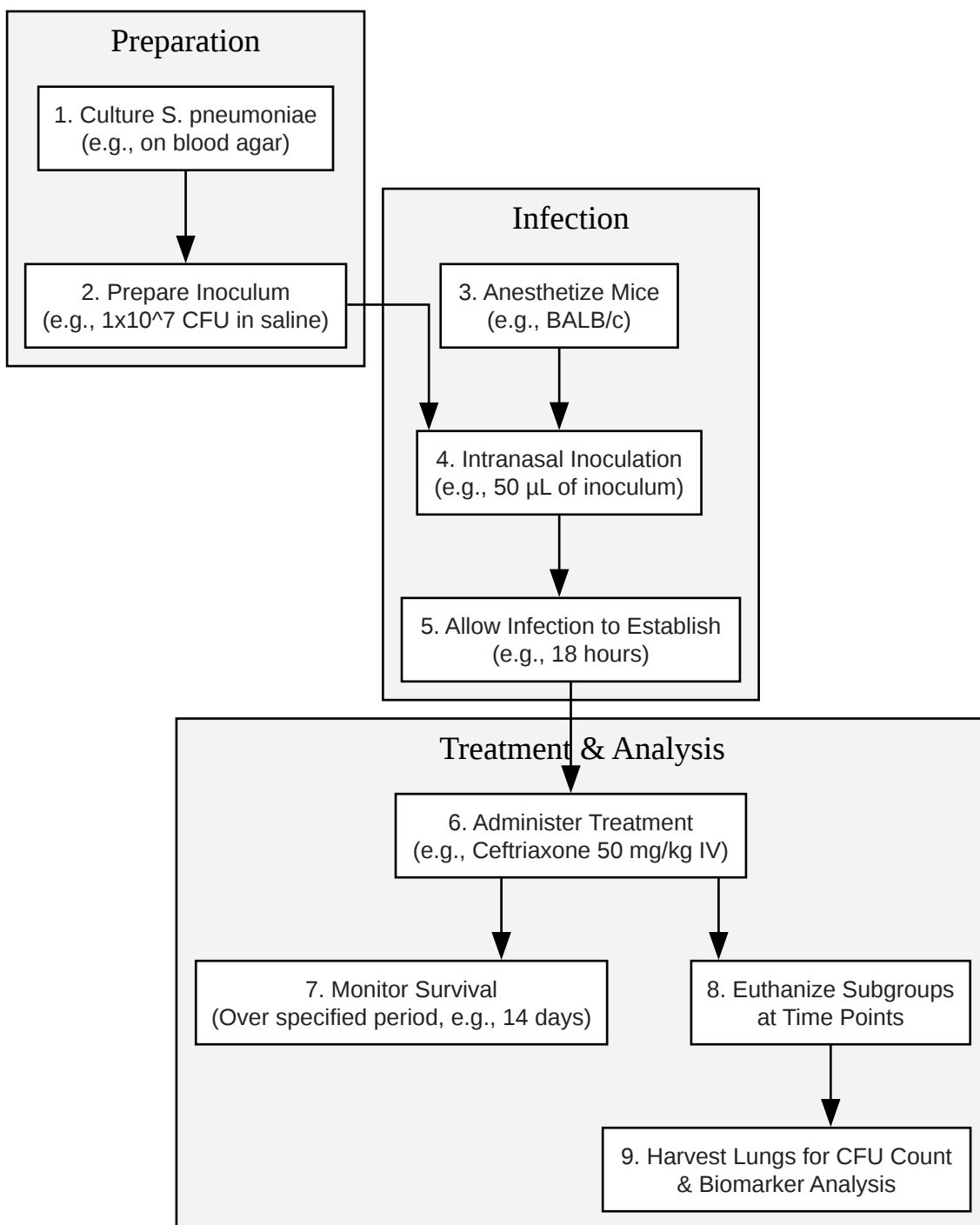
Experimental Protocols

Detailed methodologies are crucial for the reproducibility of in vivo efficacy studies. The following protocols are based on published literature.

Protocol 1: Murine Pneumonia Model (*S. pneumoniae*)

This protocol describes the induction of pneumonia in mice to evaluate the efficacy of antibacterial agents.[\[1\]](#)[\[3\]](#)

Workflow Diagram: Pneumonia Model & Efficacy Testing



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Caption: Workflow for *S. pneumoniae* mouse pneumonia model.

Materials:

- Animals: Specific pathogen-free mice (e.g., BALB/c, Swiss), 6-8 weeks old.[3]
- Bacterial Strain: A virulent strain of *Streptococcus pneumoniae*.
- Growth Media: Tryptic Soy Broth (TSB), Blood Agar plates.
- Reagents: Ceftriaxone, sterile saline, anesthetic (e.g., isoflurane).

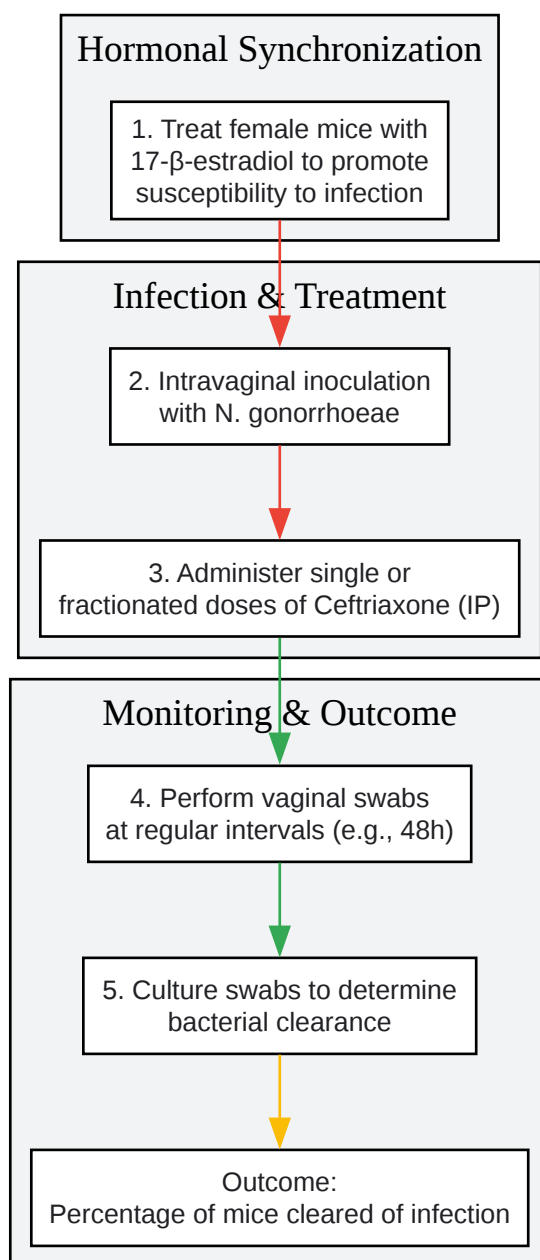
Procedure:

- Inoculum Preparation: Culture *S. pneumoniae* overnight on blood agar plates. Scrape colonies and suspend in sterile saline to the desired concentration (e.g., 1×10^7 CFU/mL). Verify the concentration by serial dilution and plating.[3]
- Infection: Lightly anesthetize mice. Administer the bacterial suspension via intranasal inoculation (e.g., 50 μ L total volume, 25 μ L per nostril). This method mimics oropharyngeal aspiration.[3]
- Incubation Period: Allow the infection to establish for a predetermined period, typically 18 hours post-infection, before initiating treatment.[3]
- Treatment: Administer Ceftriaxone or a vehicle control via the desired route (e.g., intravenous, subcutaneous). Dosing regimens can be single-dose or multiple doses over several days.[1][3]
- Efficacy Assessment:
 - Survival: Monitor the animals daily for a set period (e.g., 14 days) and record mortality.[13]
 - Bacterial Burden: At selected time points, euthanize subgroups of mice. Aseptically remove the lungs, homogenize in sterile saline, and perform serial dilutions for CFU enumeration on appropriate agar plates.[1][4]
 - Pharmacokinetics: Collect blood samples at various time points post-dosing to determine drug concentrations in serum and lung tissue via methods like HPLC or microbiological assay.[9][14]

Protocol 2: Murine Genital Tract Infection Model (*N. gonorrhoeae*)

This model is used to assess antibiotic efficacy against sexually transmitted infections.

Logical Flow: Gonorrhea Model & Clearance Assessment



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Caption: Logic for *N. gonorrhoeae* infection and clearance model.

Materials:

- Animals: Female mice (e.g., BALB/c).
- Bacterial Strain: *Neisseria gonorrhoeae* strains (e.g., antibiotic-susceptible FA1090, resistant H041).[\[6\]](#)
- Reagents: 17- β -estradiol, Ceftriaxone, sterile PBS.

Procedure:

- Hormonal Treatment: To promote susceptibility and prolong infection, treat mice with 17- β -estradiol in sesame oil subcutaneously three days before, on the day of, and three days after inoculation.
- Infection: Inoculate mice intravaginally with a suspension of *N. gonorrhoeae*.
- Treatment: On day 0 (after infection establishment), administer Ceftriaxone via intraperitoneal (IP) injection. Doses can be administered singly or in fractionated regimens (e.g., three times a day, every 8 hours).[\[6\]](#)[\[7\]](#)
- Efficacy Assessment:
 - Bacterial Clearance: Collect vaginal swabs at various time points post-treatment (e.g., 48 hours, and daily for up to 8 days).[\[6\]](#)
 - Culture: Plate the swabs on appropriate selective media to determine the presence or absence of viable bacteria.
 - Outcome: The primary endpoint is the percentage of mice that have cleared the infection at each time point. A mouse is considered cleared if two consecutive swabs are culture-negative.[\[6\]](#)

Pharmacokinetic Considerations in Mice

The pharmacokinetic (PK) profile of Ceftriaxone in mice is a critical determinant of its in vivo efficacy. Infection status can significantly alter PK parameters.

- **Impact of Infection:** In mice with pneumococcal pneumonia, the clearance of Ceftriaxone was significantly reduced compared to non-infected animals. This resulted in an enhanced area under the curve (AUC), mean residence time, and half-life ($t_{1/2}$).[\[13\]](#)[\[14\]](#)
- **Dose Equivalency:** A standard dosage of 50 mg/kg of Ceftriaxone in mice results in peak serum levels and protein binding comparable to those observed with a 1 g intravenous dose in humans.[\[1\]](#)
- **PK/PD Relationship:** Efficacy in the gonorrhea mouse model is strongly linked to the pharmacokinetic/pharmacodynamic (PK/PD) index of the percentage of the dosing interval that the free drug concentration remains above the MIC ($fT > MIC$). Doses achieving an $fT > MIC$ greater than 20-24 hours were required for efficacy against susceptible strains.[\[6\]](#)[\[7\]](#)

These notes demonstrate the robust efficacy of Ceftriaxone in various preclinical models and provide a foundation for the design and execution of in vivo studies for novel antibacterial agents.

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